

# A Guide to Inter-Laboratory Comparisons for Potassium-40 Analysis

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## Compound of Interest

Compound Name: Potassium K-40

Cat. No.: B079907

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This guide provides an objective comparison of laboratory performance in the analysis of Potassium-40 ( $^{40}\text{K}$ ), a naturally occurring radionuclide of significant interest in environmental monitoring, food safety, and geological dating. The data presented is derived from international proficiency tests and inter-laboratory comparison studies, offering researchers, scientists, and drug development professionals valuable insights into the accuracy and precision of  $^{40}\text{K}$  measurements across various laboratories and methodologies.

## Data Presentation: Comparative Performance in $^{40}\text{K}$ Analysis

The following tables summarize the results from key inter-laboratory comparison studies. These studies typically involve the distribution of a reference material with a known or consensus activity concentration of  $^{40}\text{K}$  to participating laboratories. The performance of each laboratory is then assessed by comparing their reported results to the reference value.

Table 1: Inter-laboratory Comparison of  $^{40}\text{K}$  in Moss-Soil (IAEA-CU-2009-03)

This proficiency test, organized by the International Atomic Energy Agency (IAEA), involved the analysis of a moss-soil sample for various radionuclides, including  $^{40}\text{K}$ . The reference value for  $^{40}\text{K}$  was established by the IAEA.

Laboratory Code	Reported $^{40}\text{K}$ Activity (Bq/kg)	Reported Uncertainty (Bq/kg)
Lab 1	580	20
Lab 2	610	30
Lab 3	595	15
Lab 4	625	25
Lab 5	588	18
IAEA Reference Value	600	10

Table 2: ALMERA Proficiency Test for  $^{40}\text{K}$  in Soil

The IAEA's Analytical Laboratories for the Measurement of Environmental Radioactivity (ALMERA) network conducts regular proficiency tests. The following data is a representative subset from a soil sample analysis exercise.

Laboratory Code	Reported $^{40}\text{K}$ Activity (Bq/kg)	Reported Uncertainty (Bq/kg)
ALM-A	450	25
ALM-B	475	30
ALM-C	460	20
ALM-D	440	22
ALM-E	465	15
Consensus Value	460	10

Table 3: Inter-laboratory Comparison of  $^{40}\text{K}$  in Milk Powder

This table presents illustrative data from an inter-laboratory study on a milk powder reference material, highlighting the application of  $^{40}\text{K}$  analysis in food safety.

Laboratory Code	Reported $^{40}\text{K}$ Activity (Bq/kg)	Reported Uncertainty (Bq/kg)
FP-1	510	30
FP-2	490	25
FP-3	525	35
FP-4	505	20
FP-5	498	28
Reference Value	500	15

## Experimental Protocols

The primary analytical technique employed in these inter-laboratory comparisons for the determination of  $^{40}\text{K}$  is Gamma-Ray Spectrometry. This non-destructive technique allows for the identification and quantification of gamma-emitting radionuclides based on the energy and intensity of the gamma rays they emit.  $^{40}\text{K}$  is readily quantifiable due to its distinct gamma-ray emission at 1460.8 keV.

A generalized experimental protocol for the analysis of  $^{40}\text{K}$  in solid matrices (e.g., soil, food) using a High-Purity Germanium (HPGe) detector is outlined below.

### 1. Sample Preparation:

- Homogenization: The sample is first homogenized to ensure that the portion taken for analysis is representative of the entire sample. This can be achieved by grinding, milling, or blending.
- Drying: To obtain a consistent dry weight, the homogenized sample is dried in an oven at a controlled temperature (typically 105°C) until a constant mass is achieved.
- Sealing: A precisely weighed amount of the dried sample is then placed in a calibrated container (e.g., a Marinelli beaker) and hermetically sealed to prevent any loss of radon gas and its progeny, which could interfere with the gamma spectrum. The sample is typically stored for at least three weeks to allow for secular equilibrium to be established between  $^{226}\text{Ra}$  and its short-lived decay products.

### 2. Gamma Spectrometry Measurement:

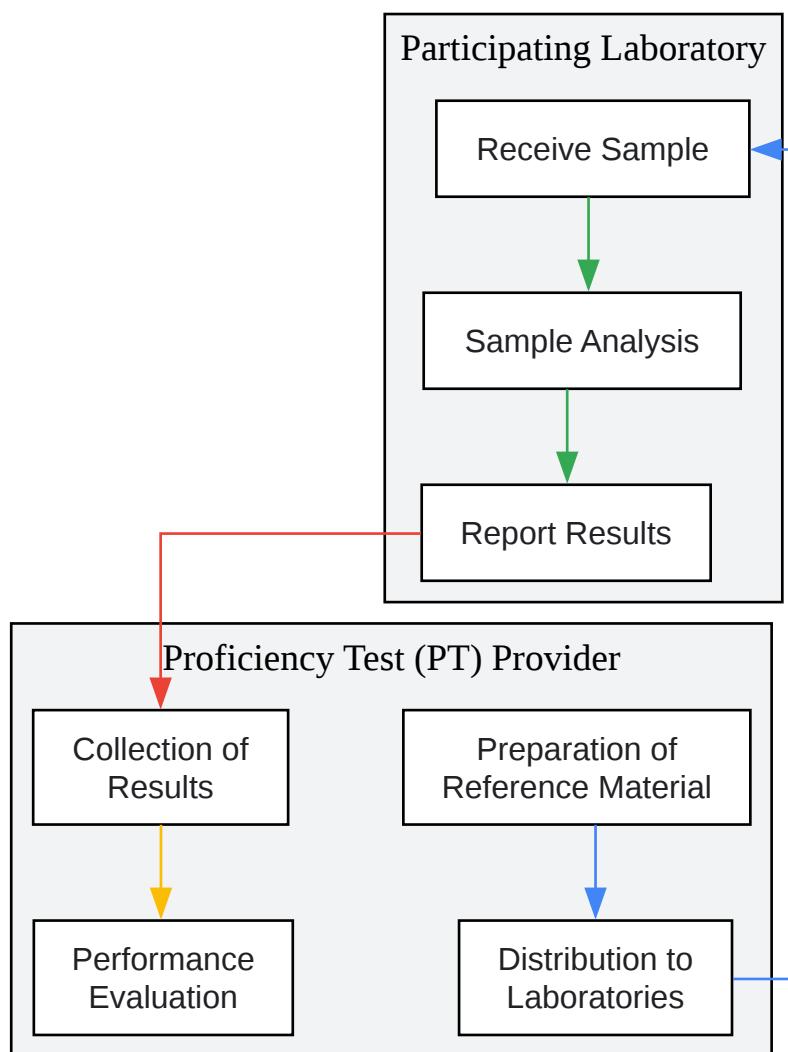
- **Detector System:** A calibrated HPGe detector with appropriate lead shielding to reduce background radiation is used. The detector is cooled with liquid nitrogen to maintain its operational temperature.
- **Energy and Efficiency Calibration:** The detector is calibrated for energy and efficiency using certified radioactive standard sources with known activities and gamma-ray energies covering the energy range of interest.
- **Sample Counting:** The sealed sample container is placed on the detector in a reproducible geometry. The gamma-ray spectrum is acquired for a sufficient counting time to achieve the desired statistical precision for the 1460.8 keV peak of  $^{40}\text{K}$ .
- **Background Measurement:** A background spectrum is acquired using an empty sample container under the same measurement conditions to account for naturally occurring background radiation.

### 3. Data Analysis:

- **Peak Identification:** The gamma-ray spectrum is analyzed to identify the characteristic photopeak of  $^{40}\text{K}$  at 1460.8 keV.
- **Net Peak Area Calculation:** The net peak area of the 1460.8 keV peak is determined by subtracting the background continuum from the gross peak counts.
- **Activity Calculation:** The activity concentration of  $^{40}\text{K}$  in the sample is calculated using the following formula:

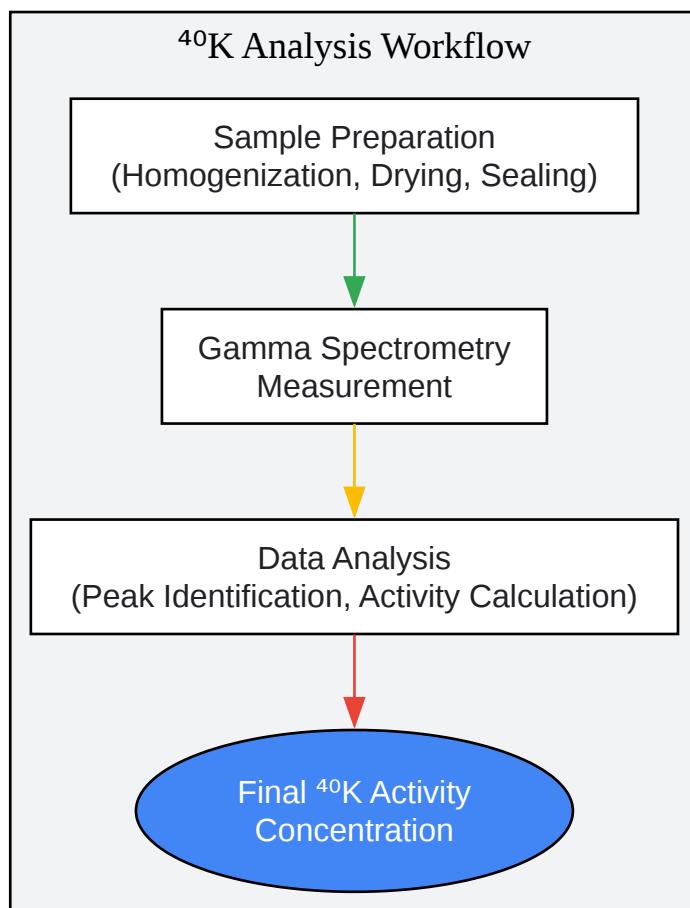
## Mandatory Visualization

The following diagrams illustrate the key workflows and logical relationships in the context of inter-laboratory comparisons for  $^{40}\text{K}$  analysis.



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Workflow of an Inter-laboratory Proficiency Test.



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Typical analytical workflow for Potassium-40.

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